

Application Notes and Protocols for Preparing GPI 15427 Stock Solutions with DMSO

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Compound of Interest

Compound Name: GPI 15427

Cat. No.: B1684206

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Introduction

GPI 15427 is a potent inhibitor of Poly(ADP-ribose) polymerase-1 (PARP-1), a key enzyme in the DNA damage response (DDR) pathway.[1][2] By hindering the repair of single-strand DNA breaks, **GPI 15427** can lead to the accumulation of more severe double-strand breaks during DNA replication, ultimately resulting in cell death.[3] This mechanism makes it a valuable tool for cancer research, particularly in combination with DNA-damaging agents like temozolomide.[2][4] **GPI 15427** is also noted for its ability to cross the blood-brain barrier, making it a promising candidate for the treatment of central nervous system (CNS) tumors.[4][5] This document provides detailed protocols for the preparation, storage, and application of **GPI 15427** stock solutions using dimethyl sulfoxide (DMSO) as a solvent.

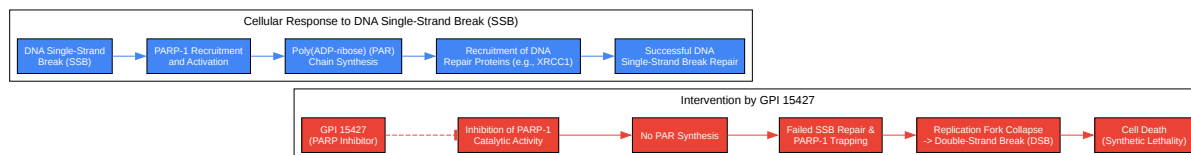
Quantitative Data Summary

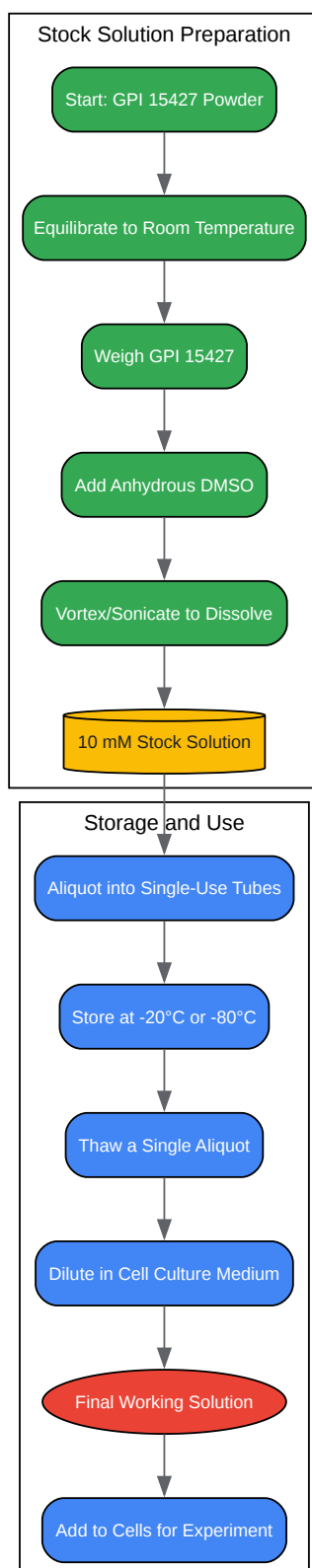
For ease of reference, the key quantitative data for **GPI 15427** is summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₀ N ₄ O ₂	[1]
Molecular Weight	348.4 g/mol	[1]
CAS Number	805242-85-7	[6]
Solubility in DMSO	≥ 10 mM (≥ 3.48 mg/mL)	
Purity	>98%	[6]
Storage of Solid	-20°C for long term (months to years)	[6]
Storage of Stock Solution	-20°C (up to 1 month), -80°C (up to 6 months)	[5][7]

Signaling Pathway of PARP-1 in DNA Damage Repair

GPI 15427 exerts its effects by inhibiting the enzymatic activity of PARP-1. The following diagram illustrates the role of PARP-1 in the single-strand break repair (SSBR) pathway and how PARP inhibitors like **GPI 15427** intervene.





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